

# Personal protective equipment for handling Trichloroethanol

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## Compound of Interest

Compound Name: Trichloroethanol

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## Essential Safety and Handling Guide for Trichloroethanol

This guide provides immediate and essential safety protocols for laboratory personnel handling **Trichloroethanol**. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

### Hazard Summary

**Trichloroethanol** is a hazardous chemical that can cause significant health effects. It is harmful if swallowed, causes skin irritation, and can lead to serious eye damage.[1][2] Inhalation may cause respiratory tract irritation, and ingestion can lead to gastrointestinal issues with nausea, vomiting, and diarrhea.[3] The toxicological properties of this substance have not been fully investigated, warranting a cautious approach to handling.[3]

### Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Trichloroethanol** to minimize exposure risk.

Eye and Face Protection:

Always wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard

EN166.[3] A face shield may be necessary for splash protection.

#### Hand Protection:

Wear appropriate chemical-resistant gloves to prevent skin contact.[3] Nitrile and natural rubber gloves are not recommended for prolonged contact with halogenated solvents. Based on available data for similar chlorinated hydrocarbons, gloves made of Viton or Polyvinyl Alcohol (PVA) are preferred. For incidental contact, nitrile gloves may be used, but they should be changed immediately upon any splash or suspected contact.

Glove Material	Breakthrough Time (Minutes)	Recommendation
Viton	> 480	Excellent: Recommended for prolonged use.
Polyvinyl Alcohol (PVA)	> 480	Excellent: Recommended for prolonged use. Note: PVA is water-soluble and should not be used in aqueous solutions.
Neoprene	15 - 30	Fair: Suitable for short-term use or splash protection only.
Nitrile	< 15	Poor: Not recommended for direct or prolonged contact. Use for incidental splash protection only and replace immediately upon contact.
Natural Rubber (Latex)	< 15	Poor: Not recommended.

Breakthrough times are estimates and can vary based on glove thickness, manufacturer, and concentration of the chemical. Always consult the glove manufacturer's specific chemical resistance data.

#### Body Protection:

Wear a lab coat or other protective clothing to prevent skin exposure.[3] When there is a potential for significant splashing, a chemical-resistant apron or suit should be worn.

Respiratory Protection:

Use **Trichloroethanol** in a well-ventilated area, preferably within a chemical fume hood.[3] If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge is required.[3]

## Operational Procedures

Receiving and Handling:

- Upon receipt, inspect the container for any damage or leaks.
- Always handle **Trichloroethanol** in a well-ventilated area, such as a chemical fume hood.
- Avoid contact with eyes, skin, and clothing.[3]
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Keep away from heat, sparks, and open flames.[3]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong reducing agents.[2]

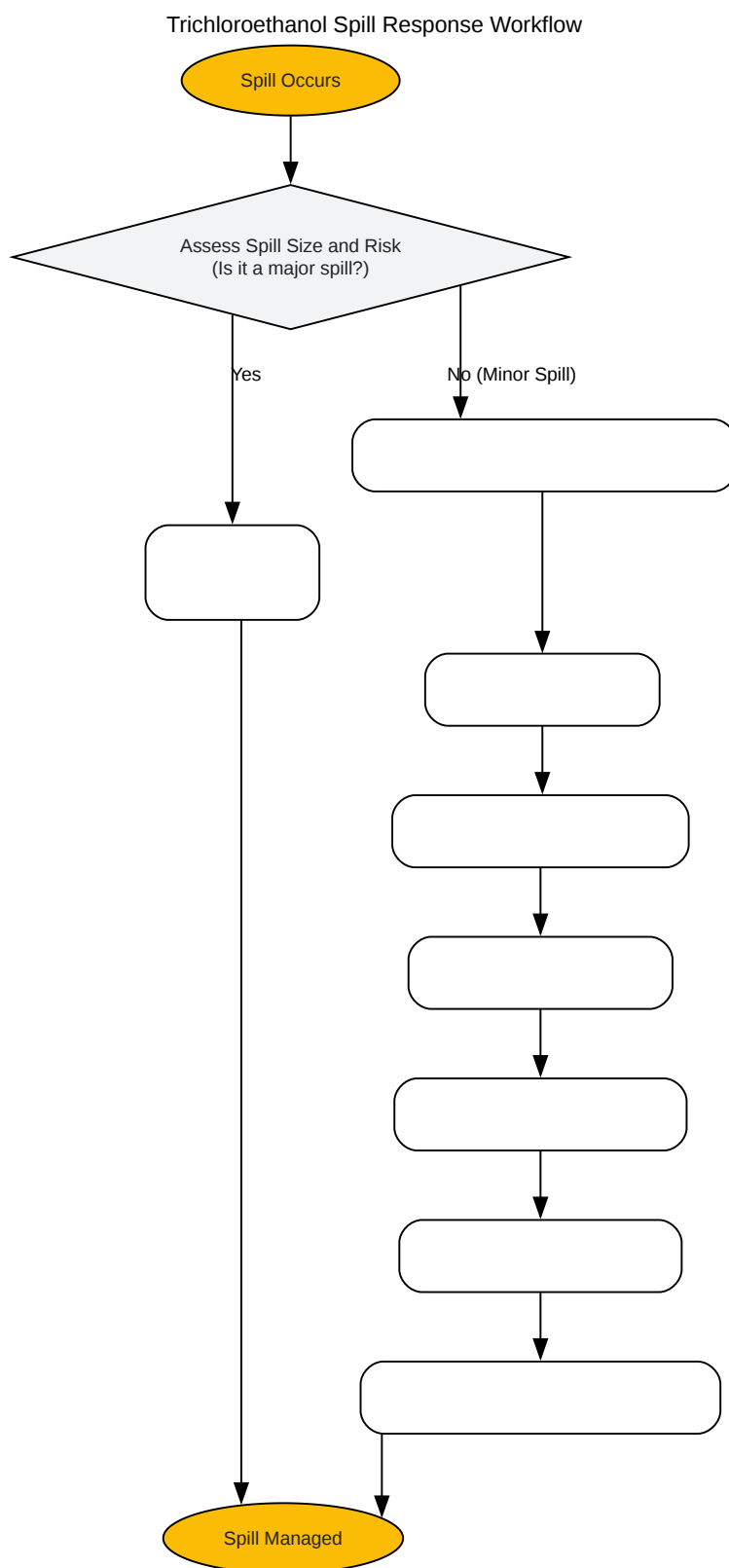
## Emergency Procedures

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention.[\[3\]](#)
- Inhalation: Move the victim to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)

#### Spill Response:

In the event of a spill, follow the procedures outlined in the workflow diagram below.



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Caption: Workflow for handling a **Trichloroethanol** spill.

## Disposal Plan

All **Trichloroethanol** waste is considered hazardous waste and must be disposed of following institutional and regulatory guidelines.

### Waste Classification:

Waste **trichloroethanol** and materials contaminated with it are likely to be classified as hazardous waste. Based on its properties as a halogenated solvent, it may fall under EPA hazardous waste codes such as F002.<sup>[4]</sup> Always confirm the specific waste codes with your institution's Environmental Health and Safety (EHS) department.

### Step-by-Step Disposal Procedure:

- Segregation and Collection:
  - Collect all liquid **trichloroethanol** waste in a dedicated, leak-proof, and chemically compatible container. The container should have a secure screw-top cap.
  - Collect all solid waste contaminated with **trichloroethanol** (e.g., gloves, absorbent pads, paper towels) in a separate, clearly labeled, and sealed container.
- Labeling:
  - Clearly label all waste containers with "Hazardous Waste" and the full chemical name, "**Trichloroethanol.**"
  - Indicate the approximate concentration and any other components in the waste mixture.
  - Include the date when the first waste was added to the container.
- Storage of Waste:
  - Store waste containers in a designated satellite accumulation area that is at or near the point of generation.
  - Ensure the storage area is well-ventilated and away from sources of ignition.

- Keep waste containers closed at all times, except when adding waste.
- Arranging for Disposal:
  - Contact your institution's EHS department to schedule a pickup for the hazardous waste.
  - Do not pour **trichloroethanol** waste down the drain or dispose of it in regular trash.
- Empty Container Disposal:
  - Empty **trichloroethanol** containers must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).
  - The first rinsate must be collected and disposed of as hazardous waste.
  - After triple-rinsing, deface the original label on the container before disposing of it according to your institution's guidelines for non-hazardous laboratory glassware or plastic.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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